

A Guide to the Accurate Assessment of 1-Methylchrysene Reference Materials

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Compound of Interest

Compound Name: **1-Methylchrysene**

Cat. No.: **B135444**

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For researchers, scientists, and professionals in drug development, the precision of analytical measurements is fundamental to ensuring the safety and efficacy of therapeutic agents. The use of high-purity, well-characterized reference materials is a cornerstone of achieving reliable and reproducible data. This guide provides an objective comparison of commercially available **1-Methylchrysene** reference materials, supported by experimental data and detailed analytical protocols, to aid in the selection of the most appropriate standard for your research needs.

Comparison of 1-Methylchrysene Reference Materials

The selection of a suitable **1-Methylchrysene** reference material is critical for the calibration of analytical instruments, validation of methods, and for use as a quality control standard. Below is a comparison of **1-Methylchrysene** reference materials from prominent suppliers.

| Feature | Joint Research Centre (JRC) - BCR®-077R | LGC Standards |
|----------------------------|---|-----------------------------------|
| Product Type | Certified Reference Material (CRM) | Reference Material |
| Certified Purity | 99.5 ± 0.4 mg/g | >95% (by HPLC) |
| Uncertainty | 0.4 mg/g (expanded uncertainty) | Not specified |
| Format | Crystalline solid | Crystalline solid |
| Supplier | Distributed by Sigma-Aldrich | LGC Standards |
| CAS Number | 3351-28-8 | 3351-28-8 |
| Molecular Formula | C ₁₉ H ₁₄ | C ₁₉ H ₁₄ |
| Molecular Weight | 242.31 g/mol | 242.31 g/mol |
| Analytical Techniques Used | Not specified on product page | NMR, Elemental Analysis, HPLC, MS |

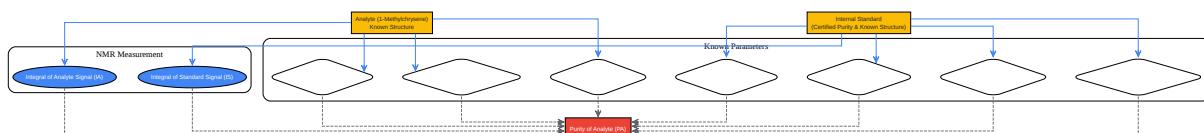
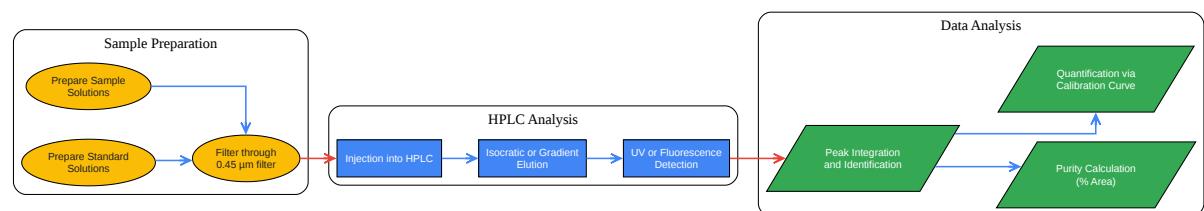
Experimental Protocols for Purity Assessment and Quantification

The certified purity of **1-Methylchrysene** reference materials is established through a combination of rigorous analytical techniques. Understanding these methodologies is essential for users to appreciate the quality of the standard and to perform accurate quantification in their own experimental settings.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **1-Methylchrysene**, especially in complex matrices.

Experimental Workflow for GC-MS Analysis



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